

Application Notes and Protocols for 1,2,3,4-Tetrachlorobutane

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Compound of Interest

Compound Name: 1,2,3,4-TETRACHLOROBUTANE

Cat. No.: B3068455

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

1,2,3,4-Tetrachlorobutane is a chlorinated hydrocarbon with the chemical formula $C_4H_6Cl_4$. [1] It is classified as a chloroalkane and a volatile organic compound. [2][3][4] This document provides detailed procedures for the safe handling and storage of **1,2,3,4-tetrachlorobutane** in a laboratory setting. Adherence to these protocols is crucial to minimize risks and ensure the safety of all personnel.

Hazard Identification and Data

1,2,3,4-Tetrachlorobutane is a hazardous substance that poses significant health risks. It is harmful if swallowed, in contact with skin, or inhaled. [1][2] The United Nations designated GHS hazard class pictogram is an irritant, with a "Warning" signal word. [1]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C4H6Cl4	[2]
Molecular Weight	195.9 g/mol	[2][5]
Melting Point (meso form)	~73°C	[1]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	[1][2]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is required before handling **1,2,3,4-tetrachlorobutane**. The following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[6][7] A face shield should be used when there is a risk of splashing.
- Skin Protection: Wear fire/flammable resistant and impervious clothing.[6][7] Chemical impermeable gloves are required and must be inspected before use.[6] Thicker gloves generally offer better protection.[8] Contaminated work clothing should not be allowed out of the workplace.[9]
- Respiratory Protection: Work should be conducted in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[6][7]
- Footwear: Chemical-resistant boots with steel toe and shank are recommended.

Handling Procedures

- Ventilation: Always handle **1,2,3,4-tetrachlorobutane** in a well-ventilated place, such as a chemical fume hood.[6]
- Avoid Contact: Avoid all personal contact, including inhalation.[9] Prevent contact with skin and eyes.[6]

- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols.[\[6\]](#)[\[7\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.
[\[6\]](#)[\[7\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[9\]](#)[\[10\]](#) Always wash hands with soap and water after handling.[\[9\]](#)[\[10\]](#)

Storage Procedures

- Container: Store in the original, tightly closed container.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Location: Store in a dry, cool, and well-ventilated area.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Incompatibilities: Store away from incompatible materials such as alkali metals, finely divided metals (e.g., Al, Mg, Zn), strong acids, strong bases, and strong oxidizing agents.[\[10\]](#) Also, store apart from foodstuff containers.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Container Integrity: Protect containers against physical damage and check regularly for leaks.[\[9\]](#)

Spill and Leak Procedures

- Evacuate: Evacuate unnecessary personnel from the spill area.[\[6\]](#)[\[10\]](#)
- Ventilate: Ensure adequate ventilation.[\[6\]](#)[\[10\]](#)
- Remove Ignition Sources: Remove all sources of ignition.[\[6\]](#)
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[6\]](#)
- Personal Protection: Wear appropriate PPE as described in section 2.1.[\[6\]](#)
- Clean-up:
 - For small spills, absorb with a dry chemical absorbent.[\[10\]](#)
 - For large spills, dike for recovery or absorb with appropriate material.[\[10\]](#)

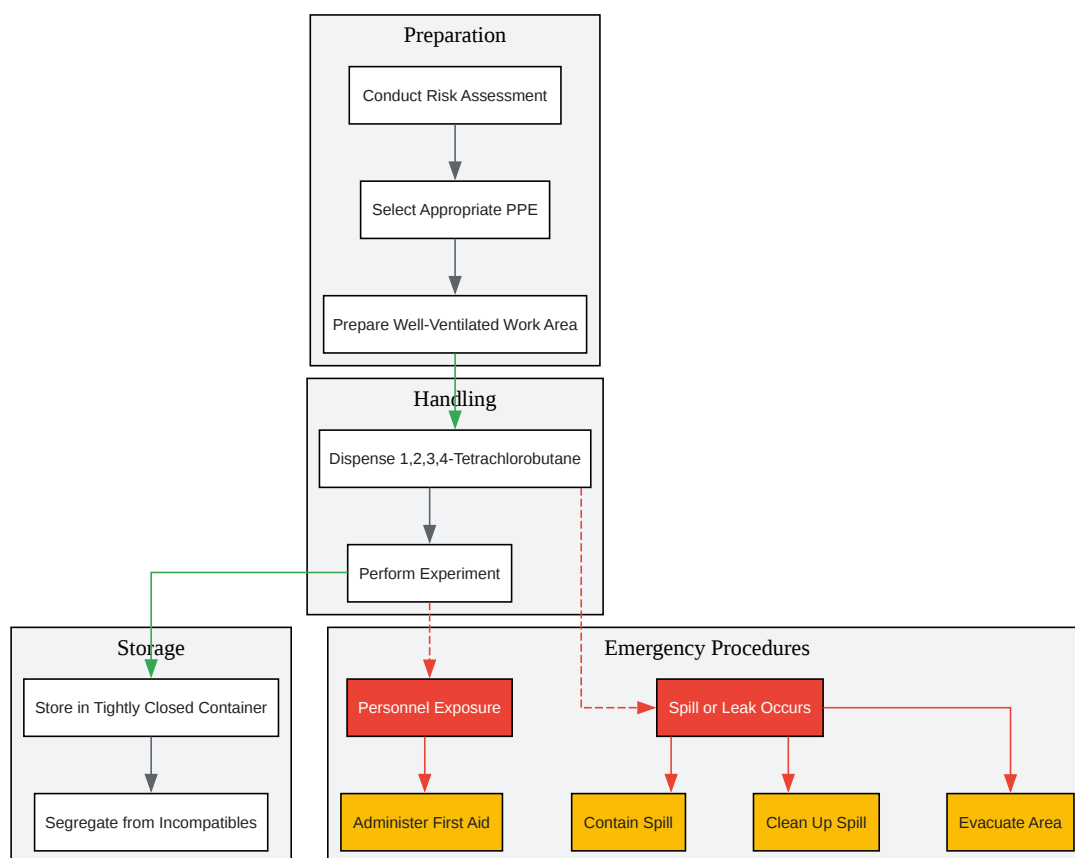
- Collect and arrange for disposal in suitable, closed containers.[\[6\]](#) Use spark-proof tools and explosion-proof equipment.[\[6\]](#)
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[6\]](#)

First-Aid Measures

- General Advice: Consult a physician and show them the Safety Data Sheet.[\[11\]](#)
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[6\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[6\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[6\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[6\]](#)

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1,2,3,4-tetrachlorobutane**.



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